

# acrylophenone spectroscopic properties IR UV

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## Compound Focus: Acrylophenone

CAS No.: 768-03-6

Cat. No.: S516117

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## Spectroscopic Properties of Acetophenone

The tables below summarize key spectroscopic data for acetophenone, which can serve as a reference point.

Table 1: UV-Vis Absorption Data for Acetophenone

Property	Value
Absorption Wavelength ( $\lambda_{\text{max}}$ )	241 nm [1]
Molar Absorptivity ( $\epsilon$ )	12,800 M <sup>-1</sup> cm <sup>-1</sup> at 241 nm [1]
Solvent	Ethanol [1]
Instrument	Agilent 8453 [1]

Table 2: IR Spectroscopy and Other Physical Properties

Property	Value / Description
IR Spectrum	Gas-phase spectrum available in the NIST database [2].

Property	Value / Description
Vibrational Modes	Key bands include <b>C=O stretch</b> , <b>C-H stretch</b> , and aromatic ring breathing vibrations [3].
Molecular Weight	120.15 g/mol [2] [4]
CAS Registry Number	98-86-2 [1] [2] [4]

## Experimental Protocols for Spectroscopic Analysis

For researchers aiming to reproduce or build upon this data, here are the methodologies derived from the search results.

### Protocol 1: UV-Vis Absorption Spectroscopy (for data in Table 1)

- **Compound:** Acetophenone (source: Sigma-Aldrich, A10701) [1].
- **Solvent Preparation:** Prepare a solution in ethanol [1].
- **Instrumentation:** Use a spectrophotometer such as an Agilent 8453 [1].
- **Data Collection:** Measure the absorption spectrum, identifying the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) and calculating the molar absorptivity [1].

### Protocol 2: Raman Spectroscopy (for vibrational analysis)

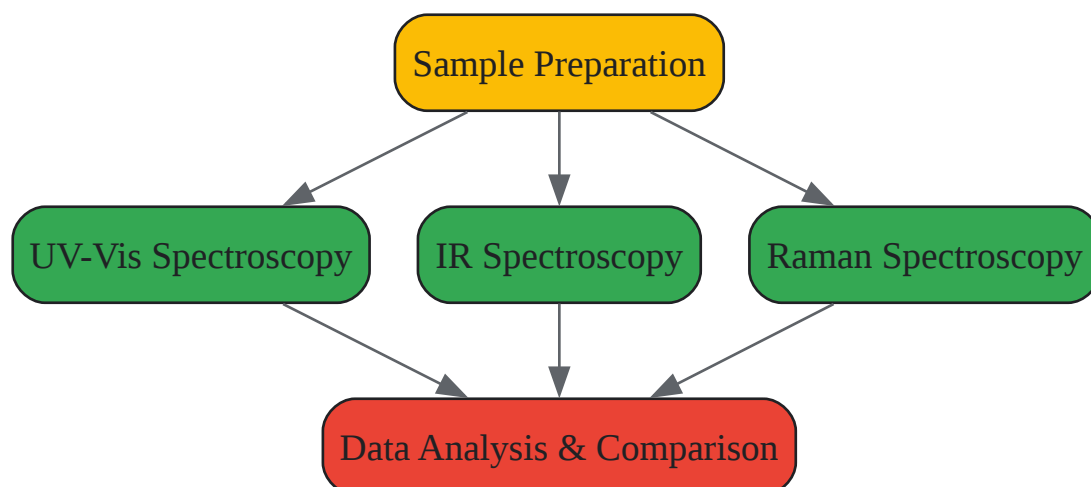
- **Instrument:** Renishaw Invia Raman spectrometer [3].
- **Excitation Source:** Argon laser with a wavelength of 532 nm and a power output of 50 mW [3].
- **Detection:** Use a standard charge-coupled device (CCD) camera detector [3].
- **Sample Handling:** Conduct experiments for pure acetophenone and its solutions in solvents like ethanol or chloroform at normal atmospheric pressure and temperature [3].

### Protocol 3: IR Spectroscopy

- **Data Source:** The gas-phase infrared spectrum for acetophenone is available in the NIST WebBook, originally measured using a Perkin-Elmer 180 instrument [2].
- **Sample State:** Vapor (12 microliter at 150 °C) [2].
- **Cell:** 5 cm KBr cell with a volume of 80 cm<sup>3</sup> [2].

## Experimental Workflow for Characterization

The diagram below outlines a generalized workflow for the spectroscopic characterization of a compound like acetophenone, integrating the protocols above.



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## References

1. Acetophenone - Absorption Spectrum [photochemcad.com]
2. Acetophenone - the NIST WebBook [webbook.nist.gov]
3. Molecular structure, vibrational spectral assignments, MEP, ... [sciencedirect.com]
4. Acetophenone - the NIST WebBook [webbook.nist.gov]

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